

# Application Notes: 2-Hydroxy Atorvastatin in Lipid Peroxidation Assays

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## Compound of Interest

Compound Name: 2-Hydroxy atorvastatin calcium salt

Cat. No.: B12348133

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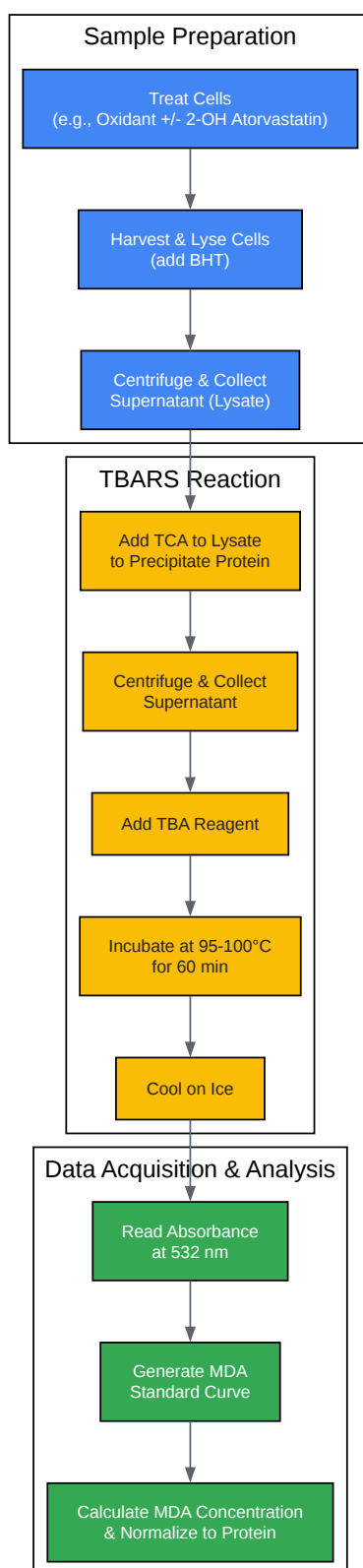
## Introduction

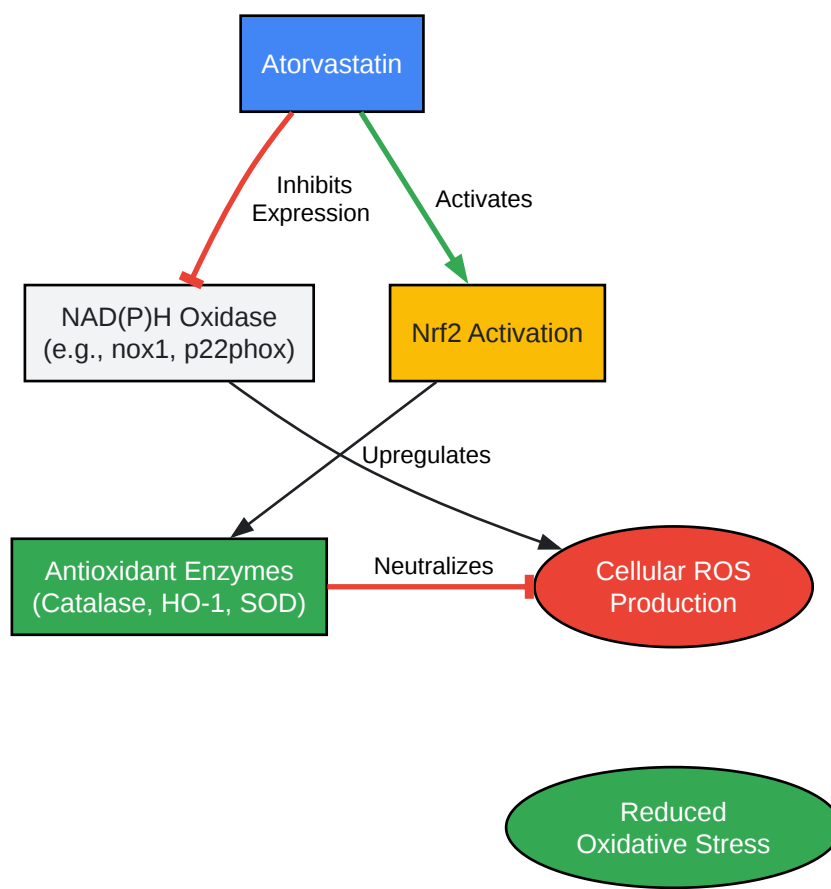
2-Hydroxy atorvastatin (ortho-hydroxy atorvastatin) is a primary, biologically active metabolite of atorvastatin, a widely prescribed HMG-CoA reductase inhibitor used for managing hypercholesterolemia.[1][2][3][4] Unlike its parent compound, which primarily acts by inhibiting cholesterol synthesis, 2-hydroxy atorvastatin exhibits potent antioxidant properties independent of HMG-CoA reductase inhibition.[5][6] These properties make it a subject of significant interest in research focused on oxidative stress and its role in cardiovascular diseases like atherosclerosis.[5] This document provides detailed application notes and protocols for utilizing 2-hydroxy atorvastatin in lipid peroxidation assays, tailored for researchers, scientists, and drug development professionals.

## Mechanism of Action in Inhibiting Lipid Peroxidation

The antioxidant activity of 2-hydroxy atorvastatin is attributed to its unique chemical structure. The addition of a hydroxyl group to the phenyl ring allows it to act as a potent free radical scavenger.[7] The proposed mechanism involves electron donation and proton stabilization by its phenoxy group, which effectively neutralizes reactive oxygen species (ROS) that initiate and propagate lipid peroxidation.[5] This direct antioxidant action protects various lipoproteins, including low-density lipoprotein (LDL), very-low-density lipoprotein (VLDL), and lipoprotein(a) [Lp(a)], from oxidative modification—a key event in the development of atherosclerosis.[6][7]

Notably, this effect is significantly more pronounced compared to the parent atorvastatin molecule and other statins like pravastatin, simvastatin, or rosuvastatin.[5][7]





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